

S 24795 solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: S 24795

Cat. No.: B1663712

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S 24795 Technical Support Center

Welcome to the technical support center for **S 24795**. This resource provides researchers, scientists, and drug development professionals with detailed information on the solubility, storage, and handling of **S 24795** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **S 24795**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **S 24795**. It is advisable to use anhydrous (water-free) DMSO to ensure the best solubility and stability of the compound.

Q2: What is the solubility of **S 24795** in DMSO and aqueous solutions?

A2: The solubility of **S 24795** in various solvents is summarized in the table below. Please note that using newly opened, anhydrous DMSO is crucial, as hygroscopic DMSO can negatively impact solubility.^[1]

Data Presentation: Solubility of **S 24795**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Special Conditions
DMSO	125	52.26	Ultrasonic assistance may be needed. [1]
Water	10	4.18	Gentle warming may be required.

Q3: How should I store **S 24795** powder and its stock solutions?

A3: Proper storage is critical to maintain the integrity of **S 24795**.

- Solid Powder: Store at 4°C, sealed and protected from moisture.[\[1\]](#)
- DMSO Stock Solution: For long-term storage, aliquot the DMSO stock solution into single-use vials and store at -80°C for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.[\[1\]](#) It is important to keep the solutions sealed and away from moisture.[\[1\]](#) Avoiding repeated freeze-thaw cycles is highly recommended to prevent degradation.

Q4: What is the stability of **S 24795** in aqueous solutions?

A4: While specific stability data for **S 24795** in various aqueous buffers (e.g., PBS, cell culture media) is not extensively published, it is a common observation that compounds dissolved from a DMSO stock can precipitate in aqueous media. For critical experiments, it is recommended to prepare fresh aqueous solutions from the DMSO stock and use them within 24 hours. If cloudiness or precipitate is observed, the solution should not be used.

Q5: What are the typical working concentrations of **S 24795** for in vitro assays?

A5: The optimal working concentration of **S 24795** will vary depending on the specific assay and cell type. However, published studies have used concentrations in the low micromolar range. For example, a concentration of 3 μ M has been shown to potentiate Long-Term Potentiation (LTP) in mouse hippocampal slices without affecting basic synaptic transmission.[\[2\]](#) It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Troubleshooting Guides

Issue 1: Precipitation occurs when diluting the DMSO stock solution into aqueous buffer or cell culture medium.

This is a common issue for hydrophobic compounds when the solvent environment changes from organic to aqueous, a phenomenon often referred to as "solvent shock."

Recommended Solutions:

- Pre-warm the aqueous medium: Warming your buffer or cell culture medium to 37°C can increase the solubility of the compound.
- Use a stepwise dilution method: Instead of adding the concentrated DMSO stock directly to the final volume of aqueous solution, perform one or more intermediate dilutions in the aqueous medium.
- Slow addition with mixing: Add the DMSO stock solution drop-wise to the pre-warmed aqueous medium while gently vortexing or swirling. This facilitates rapid dispersion and can prevent localized high concentrations that lead to precipitation.
- Lower the final concentration: If precipitation persists, consider reducing the final working concentration of **S 24795**.
- Maintain a low final DMSO concentration: Ensure the final concentration of DMSO in your experiment is as low as possible (typically $\leq 0.5\%$) to minimize solvent-induced artifacts. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Issue 2: The prepared **S 24795** solution appears cloudy or contains visible particles.

Cloudiness or the presence of particles can indicate several problems, including precipitation, contamination, or degradation of the compound.

Recommended Actions:

- Visual Inspection: Carefully inspect the solution. Chemical precipitates may appear as fine crystals or an amorphous solid.

- **Check for Contamination:** If the cloudiness is accompanied by a rapid change in the pH of the medium (indicated by a color change of the phenol red indicator), it is likely due to microbial (bacterial or fungal) contamination. In this case, the culture and medium should be discarded.
- **Attempt to Re-dissolve:** If precipitation is suspected, you can try gentle warming (to 37°C) and sonication to help dissolve the compound. If the precipitate does not dissolve, the solution should be discarded as the actual concentration will be unknown.
- **Prepare Fresh Solution:** If in doubt, it is always best to discard the questionable solution and prepare a fresh one from your stock.

Experimental Protocols

Protocol 1: Preparation of a 100 mM **S 24795** Stock Solution in DMSO

Materials:

- **S 24795** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the vial of **S 24795** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of **S 24795** powder in a sterile tube.
- Add the appropriate volume of anhydrous DMSO to achieve a 100 mM concentration (e.g., for 1 mg of **S 24795** with a molecular weight of 418.07 g/mol, add approximately 23.92 µL of DMSO).

- Vortex the solution thoroughly until the powder is completely dissolved.
- If necessary, use an ultrasonic water bath for a few minutes to aid dissolution.
- Aliquot the stock solution into single-use, tightly sealed vials.
- Store the aliquots at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of a 10 µM Working Solution of **S 24795** in Cell Culture Medium

Materials:

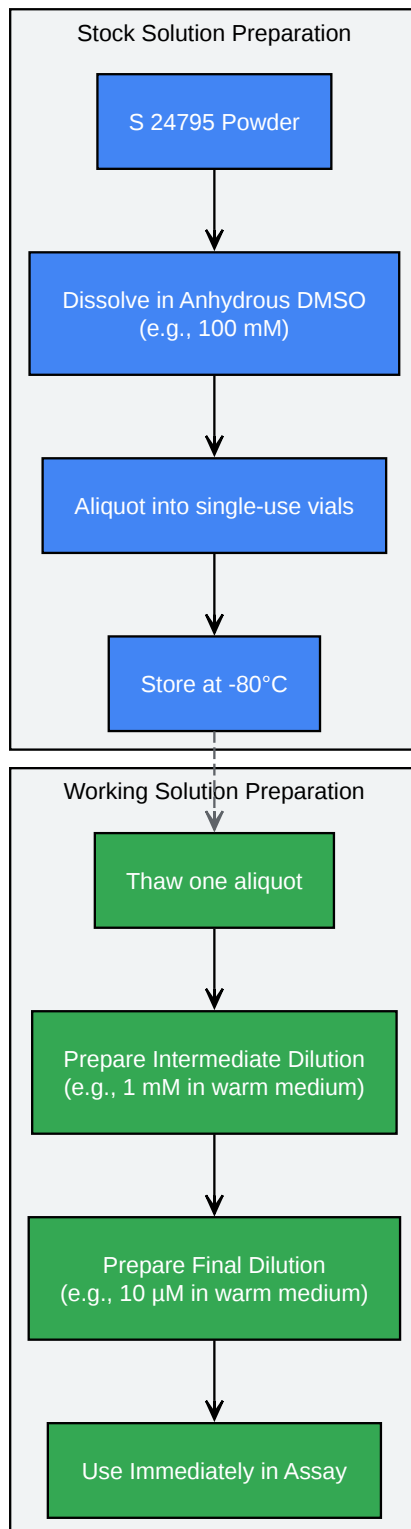
- 100 mM **S 24795** stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- Sterile conical tubes or microcentrifuge tubes

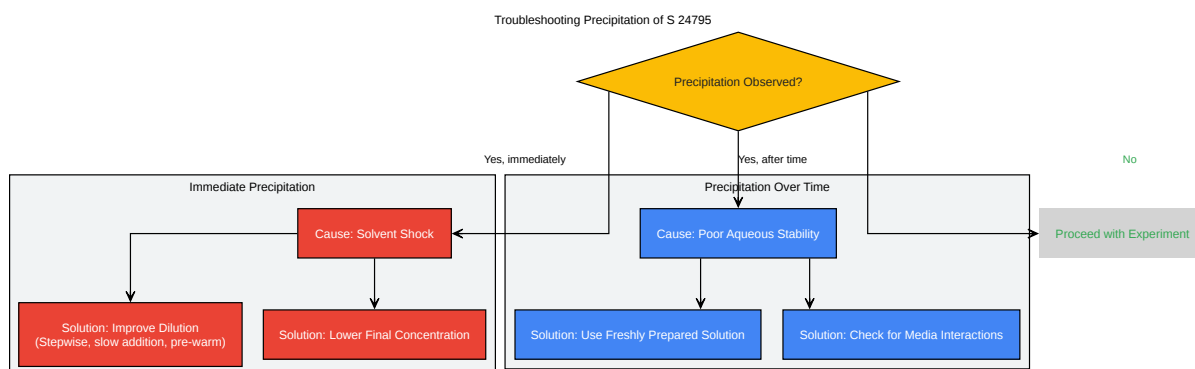
Procedure:

- Thaw an aliquot of the 100 mM **S 24795** DMSO stock solution at room temperature.
- Prepare an intermediate dilution (e.g., 1 mM): In a sterile tube, add 99 µL of pre-warmed cell culture medium. Add 1 µL of the 100 mM **S 24795** stock solution to the medium. Mix gently by pipetting up and down.
- Prepare the final working solution (10 µM): In a sterile tube containing the desired final volume of pre-warmed cell culture medium (e.g., 990 µL), add 10 µL of the 1 mM intermediate solution.
- Mix the final solution gently but thoroughly by inverting the tube or pipetting.
- Visually inspect the solution for any signs of precipitation before adding it to your cells.
- Use the freshly prepared working solution immediately.

Visualizations

Experimental Workflow: Preparing S 24795 Working Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing **S 24795** solutions.



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Caption: Logic diagram for troubleshooting precipitation.

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References

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